

Deschloroetizolam: A Technical Guide to its Classification as a Thienodiazepine

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Compound of Interest

Compound Name: Deschloroetizolam

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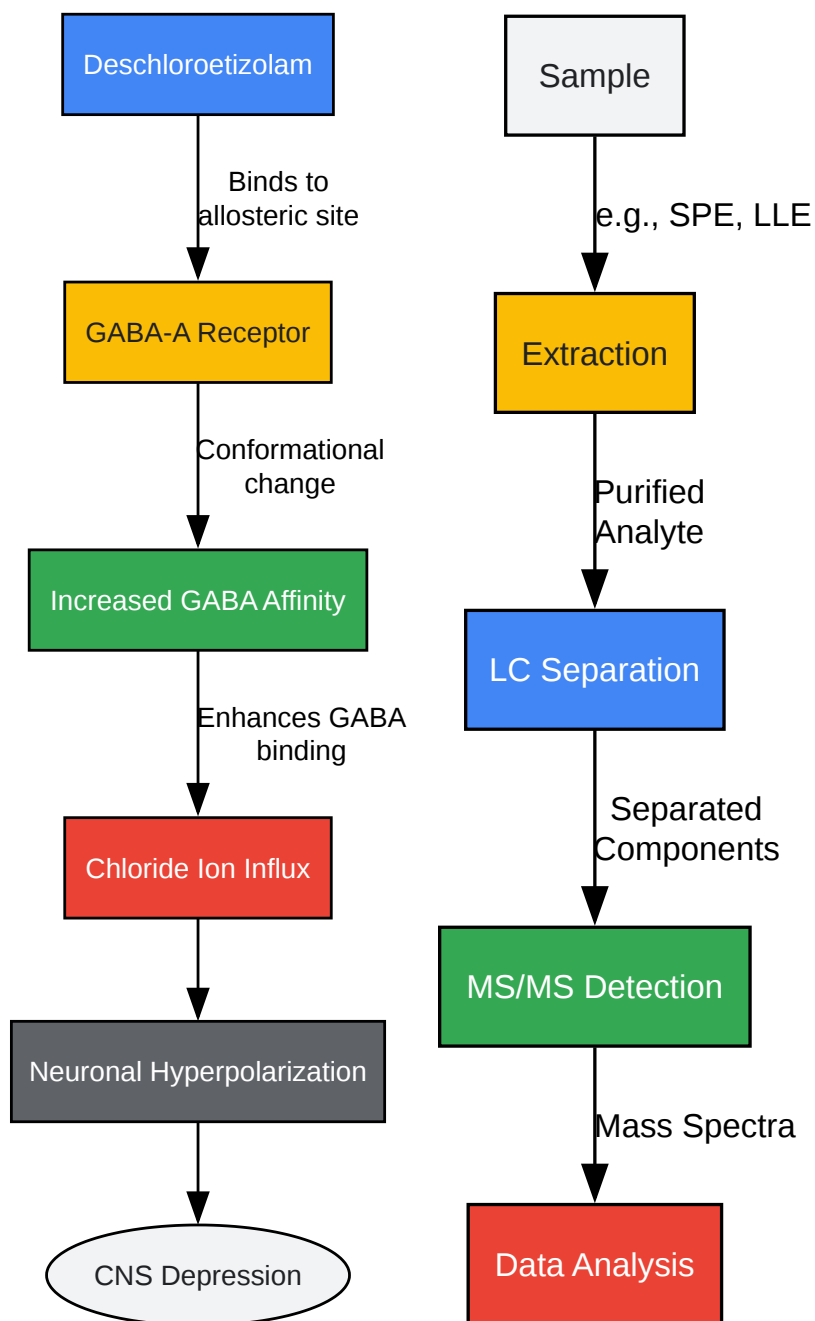
Abstract

Deschloroetizolam, a derivative of etizolam, is unequivocally classified as a thienodiazepine. This classification is fundamentally rooted in its core chemical structure, which features a thiophene ring fused to a diazepine ring. This structural characteristic distinguishes it from classical benzodiazepines, which possess a benzene ring in place of the thiophene moiety. Like its parent compound and other benzodiazepines, **deschloroetizolam** exerts its pharmacological effects primarily through positive allosteric modulation of the GABA-A receptor, the principal inhibitory neurotransmitter receptor in the central nervous system. This technical guide provides an in-depth analysis of the chemical basis for its classification, its mechanism of action, and a summary of available pharmacological data. Detailed experimental protocols for the characterization of such compounds are also presented.

Chemical Structure and Classification

The defining feature of **deschloroetizolam** that mandates its classification as a thienodiazepine is the presence of a thiophene ring fused to a diazepine ring.[1][2][3] In contrast, benzodiazepines are characterized by a benzene ring fused to a diazepine ring.[2] **Deschloroetizolam** is a structural analog of the well-known thienodiazepine, etizolam, from which it differs by the absence of a chlorine atom on the phenyl ring.[1][3] The core structure is more specifically a thienotriazolodiazepine, as it incorporates a fused triazole ring.[4][5]

The IUPAC name for **deschloroetizolam** is 2-ethyl-9-methyl-4-phenyl-6H-thieno[3,2-f][1][2][4]triazolo[4,3-a][1][4]diazepine. Its molecular formula is $C_{17}H_{16}N_4S$ and it has a molecular weight of 308.4 g/mol .[4][6]



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References

- 1. Deschloroetizolam | 40054-73-7 | Benchchem [benchchem.com]
- 2. grokipedia.com [grokipedia.com]
- 3. researchgate.net [researchgate.net]
- 4. Novel Designer Benzodiazepines: Comprehensive Review of Evolving Clinical and Adverse Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 5. knowdrugs.app [knowdrugs.app]
- 6. uniklinik-freiburg.de [uniklinik-freiburg.de]
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